

"2,4,8-Trimethylnona-1,7-dien-4-ol" physical and chemical properties

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Compound of Interest

Compound Name: 2,4,8-Trimethylnona-1,7-dien-4-ol

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An In-depth Technical Guide to 2,4,8-Trimethylnona-1,7-dien-4-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4,8-Trimethylnona-1,7-dien-4-ol is a tertiary alcohol with the molecular formula $C_{12}H_{22}O$.^[1]^[2] While specific experimental data for this compound is limited in publicly available literature, this guide provides a summary of its known and estimated physical and chemical properties. Furthermore, it outlines representative experimental protocols for the determination of key characteristics of similar organic compounds, which are applicable for the analysis of **2,4,8-Trimethylnona-1,7-dien-4-ol**. This document aims to serve as a valuable resource for researchers and professionals engaged in the study and potential application of this and related molecules.

Core Physical and Chemical Properties

The following tables summarize the available quantitative data for **2,4,8-Trimethylnona-1,7-dien-4-ol**. It is important to note that much of the currently available data is based on computational estimations.

Table 1: Identification and Basic Properties

Property	Value	Source
CAS Number	94201-34-0	[1]
Molecular Formula	C ₁₂ H ₂₂ O	[1][2]
Molecular Weight	182.31 g/mol	[1]
EINECS Number	303-619-7	[1]

Table 2: Estimated Physical Properties

Property	Value	Source
Boiling Point	262.61 °C @ 760 mmHg (est.)	[1]
Flash Point	205.00 °F (96.20 °C) (est.)	[1]
Vapor Pressure	0.002 mmHg @ 25 °C (est.)	[1]
logP (o/w)	3.654 (est.)	[1]
Water Solubility	29.19 mg/L @ 25 °C (est.)	[1]

Experimental Protocols

Detailed experimental protocols for **2,4,8-Trimethylnona-1,7-dien-4-ol** are not readily available. However, the following sections describe standard methodologies for determining the key physical and chemical properties of similar organic liquids.

Determination of Boiling Point (Micro-Boiling Point Method)

This method is suitable for determining the boiling point of a liquid with a small sample volume.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer

- Small test tube
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)
- Sample of the organic liquid

Procedure:

- Fill the small test tube with the liquid sample to a depth of about 1-2 cm.
- Place the capillary tube, with the sealed end uppermost, into the test tube containing the sample.
- Attach the test tube to the thermometer and immerse it in the Thiele tube containing the heating oil.
- Heat the side arm of the Thiele tube gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Refractive Index using an Abbe Refractometer

The refractive index is a fundamental physical property that is useful for identifying and assessing the purity of a liquid sample.

Apparatus:

- Abbe refractometer

- Constant temperature water bath
- Dropper
- Solvent for cleaning (e.g., acetone or ethanol)
- Soft tissue paper
- Sample of the organic liquid

Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.
- Calibrate the instrument using a standard liquid with a known refractive index (e.g., distilled water).
- Place a few drops of the sample liquid onto the surface of the prism.
- Close the prism assembly.
- Allow the sample to reach thermal equilibrium, using the constant temperature water bath if necessary.
- Adjust the light source and mirror to obtain a clear view of the scale through the eyepiece.
- Rotate the knob to bring the dividing line between the light and dark fields into the center of the crosshairs.
- If a colored band is visible, adjust the compensator to achieve a sharp, achromatic borderline.
- Read the refractive index from the scale.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for separating, identifying, and quantifying the components of a volatile or semi-volatile mixture.

Apparatus:

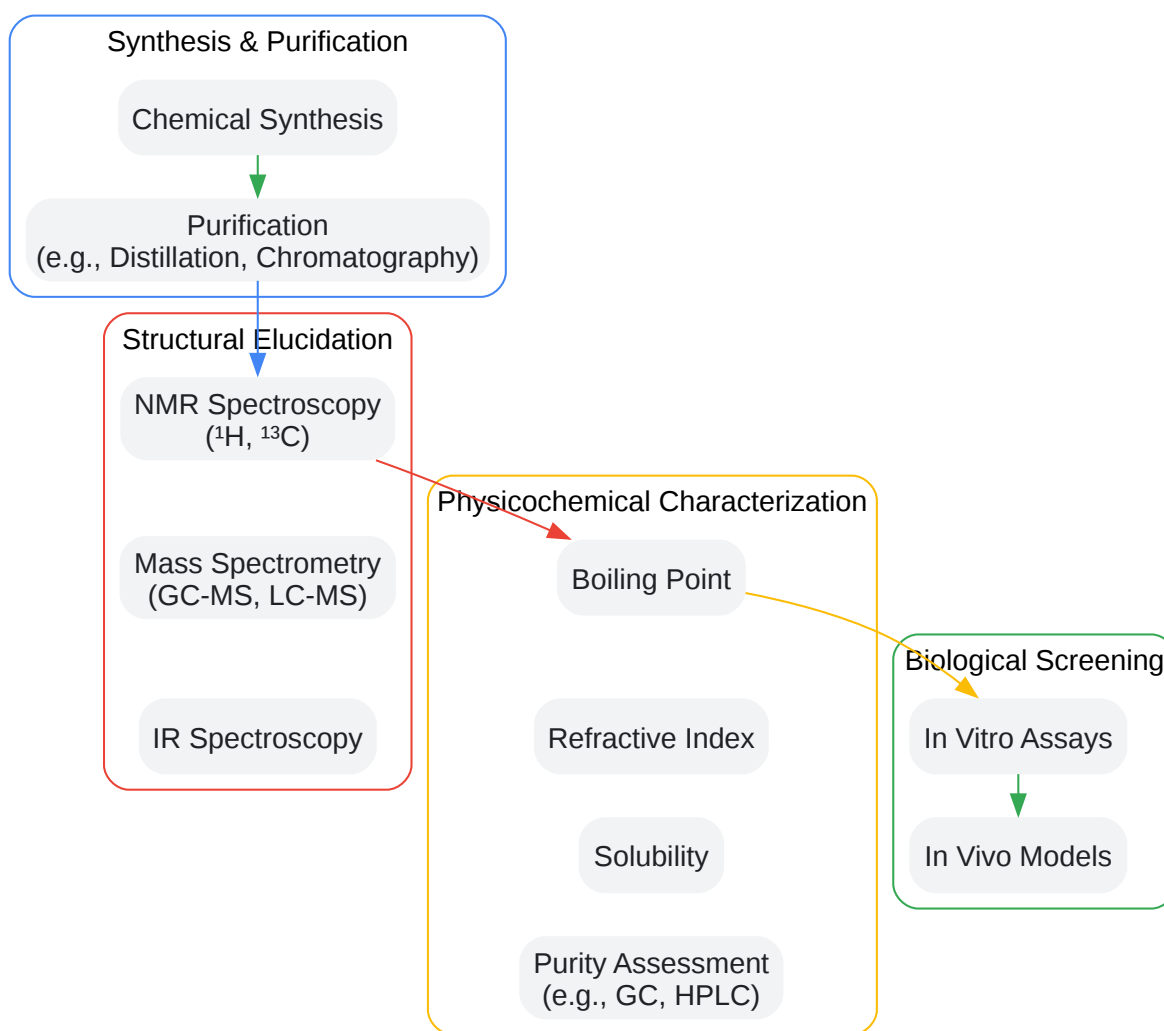
- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Appropriate capillary column (e.g., HP-5MS)
- Helium carrier gas
- Sample vial
- Microsyringe for injection

General Procedure:

- Prepare a dilute solution of the sample in a suitable volatile solvent (e.g., dichloromethane or hexane).
- Set the GC-MS operating conditions, including the injector temperature, oven temperature program, carrier gas flow rate, and mass spectrometer parameters.
- Inject a small volume (e.g., 1 μ L) of the sample solution into the GC.
- The sample is vaporized and carried by the helium gas through the capillary column, where its components are separated based on their boiling points and interactions with the stationary phase.
- The separated components elute from the column and enter the mass spectrometer, where they are ionized and fragmented.
- The mass spectrometer detects the mass-to-charge ratio of the fragments, producing a mass spectrum for each component.
- The identity of the compound can be determined by comparing its mass spectrum to a spectral library (e.g., NIST).

Logical Workflow for Compound Characterization

For a novel or uncharacterized compound such as **2,4,8-Trimethylnona-1,7-dien-4-ol**, a systematic approach to its characterization is essential. The following diagram illustrates a logical workflow for this process.



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Caption: Logical workflow for the synthesis, characterization, and screening of a novel chemical compound.

This guide provides a foundational understanding of **2,4,8-Trimethylnona-1,7-dien-4-ol** based on available data and outlines standard methodologies for its further experimental investigation. As more research becomes available, a more complete and experimentally verified profile of this compound will emerge.

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